

Spectroscopic and Synthetic Profile of 4-Bromochalcone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromochalcone

Cat. No.: B3022149

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic properties of **4-Bromochalcone** (also known as (E)-3-(4-bromophenyl)-1-phenylprop-2-en-1-one), a versatile building block in synthetic and medicinal chemistry. This document details its characteristic Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Furthermore, it outlines a common experimental protocol for its synthesis.

Spectroscopic Data

The structural elucidation of **4-Bromochalcone** is confirmed through various spectroscopic techniques. The following tables summarize the key data points obtained from ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectral Data of **4-Bromochalcone**

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Solvent
7.93	m	2H	Aromatic Protons	CDCl ₃
7.7	d	1H	Vinylic Proton	CDCl ₃
7.57	d	2H	Aromatic Protons	CDCl ₃
7.52	m	1H	Aromatic Proton	CDCl ₃
7.42	m	2H	Aromatic Protons	CDCl ₃
7.40	d	2H	Aromatic Protons	CDCl ₃

Note: Chemical shifts can be influenced by the solvent used.

Table 2: ¹³C NMR Spectral Data of **4-Bromochalcone**[1]

Chemical Shift (δ ppm)	Assignment	Solvent
190.5	Carbonyl Carbon (C=O)	CDCl ₃
142.9	Vinylic Carbon	CDCl ₃
138.1	Aromatic Carbon	CDCl ₃
133.8	Aromatic Carbon	CDCl ₃
133.3	Aromatic Carbon	CDCl ₃
132.4	Aromatic Carbon	CDCl ₃
130.0	Aromatic Carbon	CDCl ₃
128.8	Aromatic Carbon	CDCl ₃
128.5	Aromatic Carbon	CDCl ₃
124.0	Aromatic Carbon (C-Br)	CDCl ₃
122.5	Vinylic Carbon	CDCl ₃

Infrared (IR) Spectroscopy

The IR spectrum of **4-Bromochalcone** displays characteristic absorption bands that correspond to its functional groups.

Table 3: FTIR Spectral Data for **4-Bromochalcone**

Wavenumber (cm ⁻¹)	Assignment
1660	C=O Stretch (Conjugated Ketone)[1]
1599	C=C Stretch (Aromatic & Vinylic)
987	Trans-(CH=CH) Out-of-plane Bend
571	C-Br Stretch

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and reveals the isotopic signature of bromine.

Table 4: Mass Spectrometry Data for **4-Bromochalcone**

m/z	Assignment	Notes
286	[M] ⁺	Molecular ion peak
288	[M+2] ⁺	Isotopic peak for ⁸¹ Br
207	[M-Br] ⁺	Loss of Bromine atom[1]
77	[C ₆ H ₅] ⁺	Phenyl fragment

Experimental Protocol: Synthesis of **4-Bromochalcone**

4-Bromochalcone is commonly synthesized via a Claisen-Schmidt condensation reaction between 4-bromobenzaldehyde and acetophenone, catalyzed by a base.[1]

Materials:

- 4-bromobenzaldehyde
- Acetophenone
- Sodium hydroxide (NaOH)
- Ethanol
- Deionized water

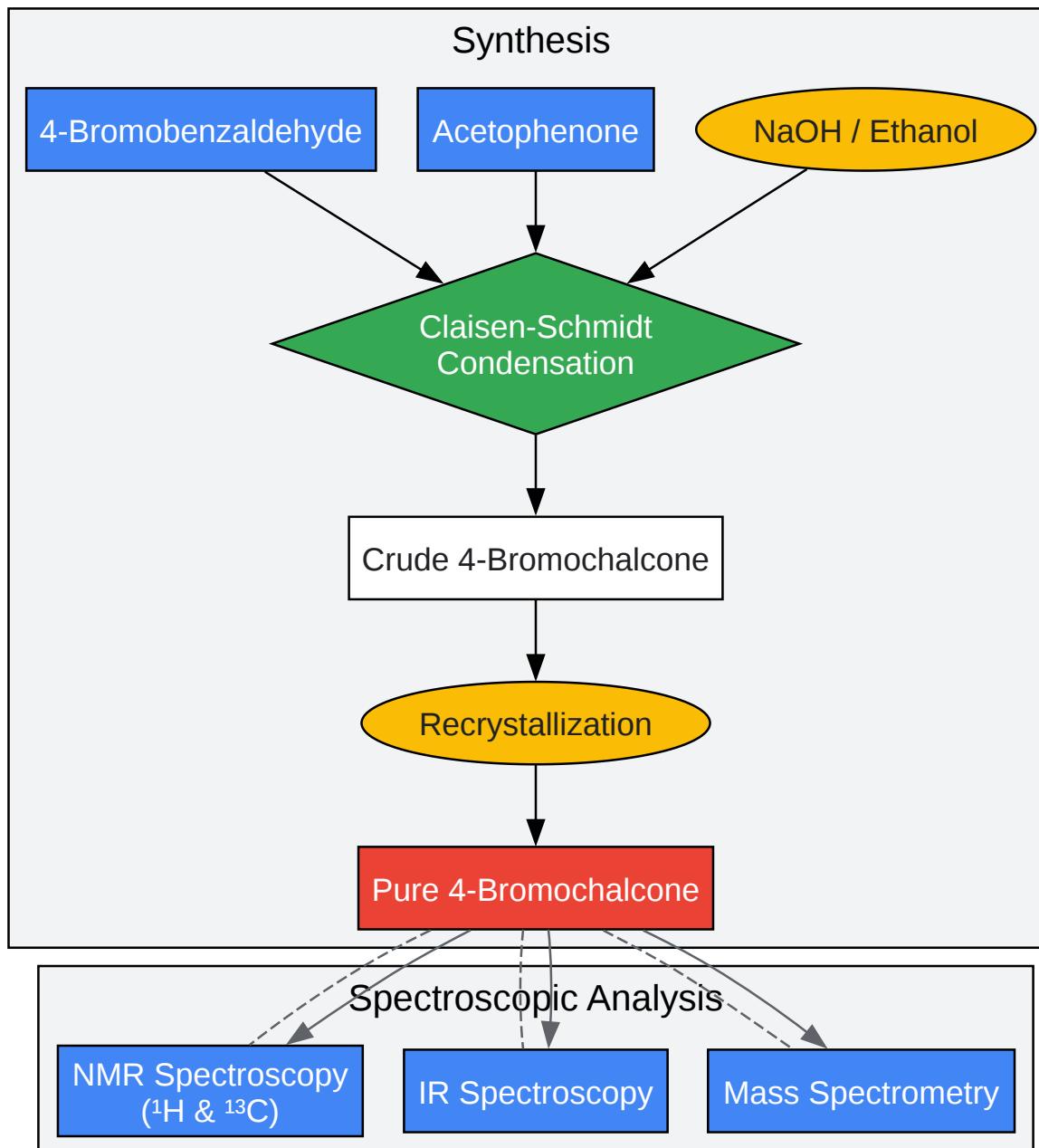
Procedure:

- In a suitable flask, dissolve sodium hydroxide in deionized water, then add ethanol.
- Cool the mixture in an ice/water bath while stirring.
- To the cooled solution, add acetophenone followed by 4-bromobenzaldehyde.[\[1\]](#)
- Continue stirring the reaction mixture in the ice bath. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the precipitated product is collected by vacuum filtration.
- Wash the crude product with cold water until the filtrate is neutral.
- The product can be further purified by recrystallization from a suitable solvent, such as ethanol.

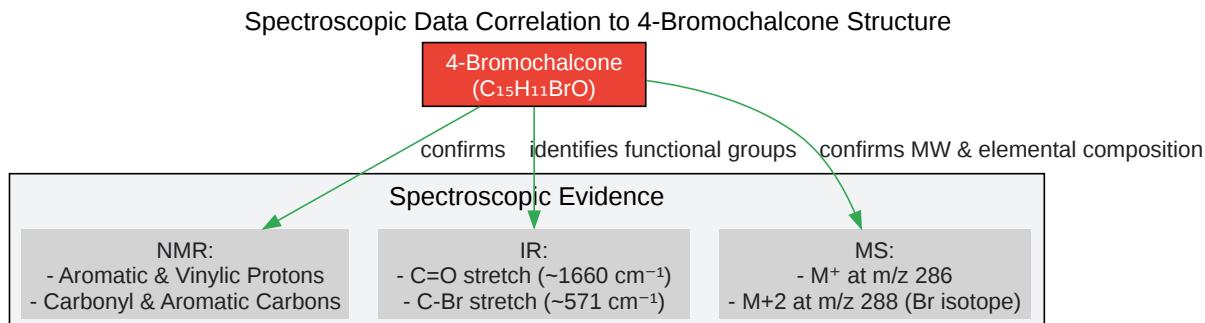
Workflow and Structural Representation

The following diagrams illustrate the synthesis workflow and the logical relationship of the spectroscopic data to the molecular structure of **4-Bromochalcone**.

Synthesis and Analysis Workflow for 4-Bromochalcone

[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and spectroscopic analysis of **4-Bromochalcone**.



[Click to download full resolution via product page](#)

Caption: Logical relationship between spectroscopic data and the structure of **4-Bromochalcone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [odinity.com \[odinity.com\]](https://www.benchchem.com/product/b3022149#spectroscopic-data-nmr-ir-mass-of-4-bromochalcone)
- To cite this document: BenchChem. [Spectroscopic and Synthetic Profile of 4-Bromochalcone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3022149#spectroscopic-data-nmr-ir-mass-of-4-bromochalcone\]](https://www.benchchem.com/product/b3022149#spectroscopic-data-nmr-ir-mass-of-4-bromochalcone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com